

Spectroscopic analysis and characterization of 6-Nitropiperonyl alcohol.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Nitropiperonyl alcohol

Cat. No.: B097566

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The Structural Landscape of 6-Nitropiperonyl Alcohol

6-Nitropiperonyl alcohol (Molecular Formula: $C_8H_7NO_5$, Molecular Weight: 197.14 g/mol) is distinguished by a unique assembly of functional groups that dictate its chemical reactivity and spectroscopic properties.^{[2][3]} The molecule features a benzodioxole core, an electron-withdrawing nitro group (-NO₂) ortho to the side chain, and a hydroxymethyl (-CH₂OH) group. Each of these moieties produces a distinct and measurable signature across various spectroscopic techniques.

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References

- 1. Buy 6-Nitropiperonyl alcohol | 15341-08-9 [smolecule.com]
- 2. bocsci.com [bocsci.com]
- 3. scbt.com [scbt.com]

- To cite this document: BenchChem. [Spectroscopic analysis and characterization of 6-Nitropiperonyl alcohol.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097566#spectroscopic-analysis-and-characterization-of-6-nitropiperonyl-alcohol\]](https://www.benchchem.com/product/b097566#spectroscopic-analysis-and-characterization-of-6-nitropiperonyl-alcohol)

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